

# Stability and storage conditions for 4,4'-Dibromobiphenyl

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## Compound of Interest

Compound Name: 4,4'-Dibromobiphenyl

Cat. No.: B048405

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## Technical Support Center: 4,4'-Dibromobiphenyl

This guide provides researchers, scientists, and drug development professionals with essential technical information, troubleshooting advice, and frequently asked questions regarding the stability, storage, and handling of **4,4'-Dibromobiphenyl** (CAS: 92-86-4).

## Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **4,4'-Dibromobiphenyl**?

**4,4'-Dibromobiphenyl** is a stable solid at room temperature when stored in a tightly sealed container.<sup>[1]</sup> For maximum shelf life, it should be stored in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents.<sup>[1][2]</sup> While ambient temperatures are generally acceptable for the solid, stock solutions are best stored at -20°C for up to one year or -80°C for up to two years to prevent degradation.<sup>[3]</sup>

Q2: My **4,4'-Dibromobiphenyl** powder appears light yellow, not white. Is it still usable?

The product is typically described as a white to off-white or light yellow-beige crystalline powder.<sup>[1][2]</sup> A slight yellow tinge does not necessarily indicate impurity or degradation, but it is best to verify the purity (e.g., via melting point or HPLC) if your application is sensitive to impurities. The melting point should be in the range of 163-169 °C.<sup>[4][5]</sup>

Q3: What solvents are recommended for dissolving **4,4'-Dibromobiphenyl**?

**4,4'-Dibromobiphenyl** is practically insoluble in water.[1] It is soluble in various organic solvents, including ethanol, acetone, benzene, toluene, hexane, and chloroform.[1][2][6] The choice of solvent will depend on the specific experimental requirements.

Q4: What are the primary safety hazards associated with **4,4'-Dibromobiphenyl**?

This chemical is classified as hazardous. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[4][7][8] It is also suspected of causing cancer and is very toxic to aquatic life.[7][8] Always handle this compound in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1][7]

Q5: What are the incompatible materials to avoid when working with **4,4'-Dibromobiphenyl**?

Avoid contact with strong oxidizing agents, strong reducing agents, and reactive metals.[1] Hazardous decomposition can occur at high temperatures, producing carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen halides.[4]

## Physicochemical and Safety Data

The following tables summarize key quantitative data for **4,4'-Dibromobiphenyl**.

Table 1: Physicochemical Properties

Property	Value
CAS Number	92-86-4
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Br <sub>2</sub>
Molecular Weight	312.00 g/mol [5]
Appearance	White to off-white crystalline powder[1][5]
Melting Point	163-169 °C[4][5]
Boiling Point	355-360 °C[4][5]
Solubility	Insoluble in water; Soluble in organic solvents[1]

Table 2: GHS Hazard Information

Hazard Statement	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[7]
Skin Corrosion/Irritation	H315	Causes skin irritation[7]
Serious Eye Damage/Irritation	H318	Causes serious eye damage[7]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[7]
Carcinogenicity	H351	Suspected of causing cancer[7]
Hazardous to the Aquatic Environment	H400	Very toxic to aquatic life[7]

## Experimental Protocols & Troubleshooting

**4,4'-Dibromobiphenyl** is a common building block in cross-coupling reactions. Below is a representative protocol for a Suzuki-Miyaura coupling reaction.

### Protocol: Suzuki-Miyaura Coupling of 4,4'-Dibromobiphenyl with Phenylboronic Acid

Objective: To synthesize 4,4'-diphenylbiphenyl via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Materials:

- **4,4'-Dibromobiphenyl**
- Phenylboronic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl)

- Potassium phosphate ( $K_3PO_4$ ), anhydrous
- Toluene, anhydrous
- Water, degassed
- Standard laboratory glassware (oven-dried)
- Inert atmosphere setup (e.g., Schlenk line with Argon or Nitrogen)

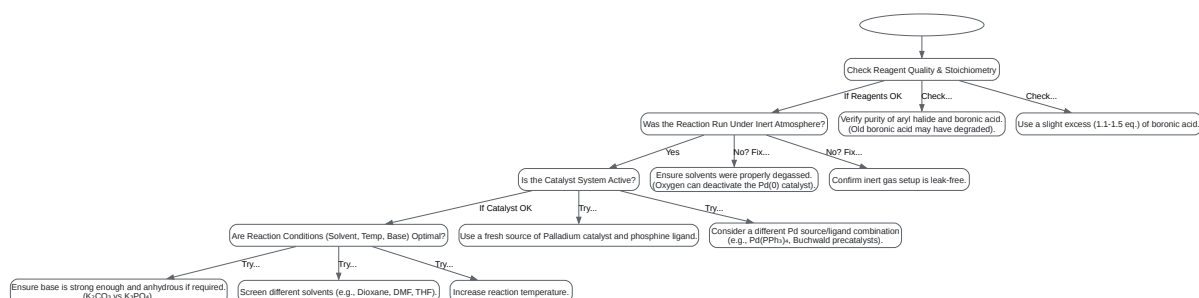
#### Procedure:

- **Reaction Setup:** To an oven-dried Schlenk flask containing a magnetic stir bar, add **4,4'-Dibromobiphenyl** (1.0 equiv.), phenylboronic acid (2.2 equiv.), and  $K_3PO_4$  (3.0 equiv.).
- **Catalyst Addition:** In a separate vial, quickly weigh and add  $Pd(OAc)_2$  (0.02 equiv.) and SPhos (0.04 equiv.). Add these solids to the Schlenk flask.
- **Inert Atmosphere:** Seal the flask, and evacuate and backfill with an inert gas (e.g., Argon) three times.
- **Solvent Addition:** Under a positive pressure of inert gas, add anhydrous toluene and degassed water (typically in a 4:1 to 10:1 ratio, e.g., 5 mL toluene and 1 mL water per mmol of dibromobiphenyl) via syringe.
- **Reaction:** Heat the reaction mixture to 80-100 °C with vigorous stirring. Monitor the reaction progress by TLC or GC-MS. The reaction is typically complete within 4-24 hours.
- **Workup:** Cool the reaction to room temperature. Dilute with ethyl acetate and water. Separate the organic layer. Wash the organic layer with water and then with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate ( $Na_2SO_4$ ), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization to yield the pure product.

## Troubleshooting Guides

### Guide 1: Low or No Yield in Suzuki Coupling

Low or no product formation is a common issue in Suzuki couplings. The flowchart below outlines a systematic approach to troubleshooting this problem.

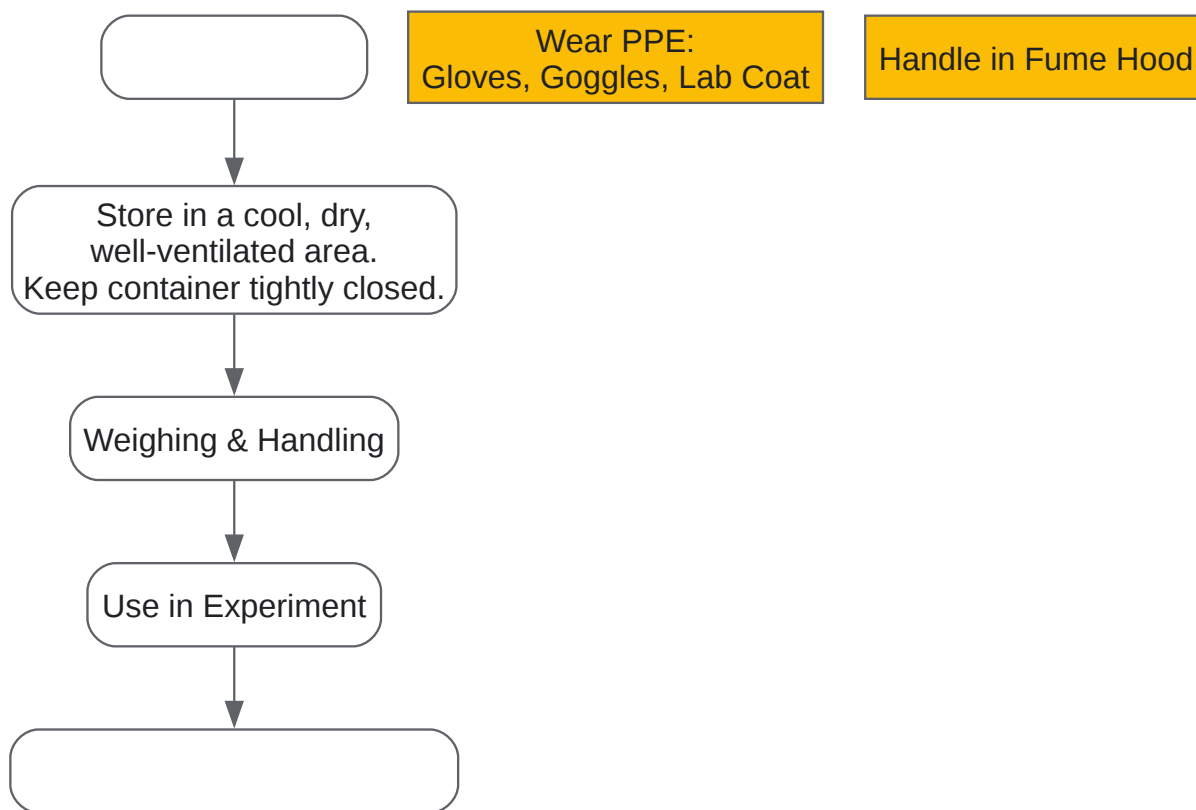


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Caption: Troubleshooting flowchart for low yield in Suzuki coupling reactions.

## Guide 2: Storage and Handling Workflow

Proper handling from receipt to disposal is critical for safety and experimental success.



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Caption: Recommended workflow for handling **4,4'-Dibromobiphenyl**.

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